

# molecular weight and formula of 1-(Aminomethyl)cyclopentanol

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## Compound of Interest

Compound Name: 1-(Aminomethyl)cyclopentanol

Cat. No.: B1282178

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## An In-depth Technical Guide to 1-(Aminomethyl)cyclopentanol

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and potential applications of **1-(Aminomethyl)cyclopentanol**, tailored for researchers, scientists, and professionals in drug development.

### Chemical and Physical Properties

**1-(Aminomethyl)cyclopentanol** is an organic compound featuring a cyclopentane ring substituted with both an aminomethyl and a hydroxyl group.<sup>[1]</sup> This structure imparts properties of both amines and alcohols, such as the ability to form hydrogen bonds, which influences its solubility in polar solvents.<sup>[1]</sup> It is primarily utilized as a building block or intermediate in the synthesis of more complex pharmaceutical compounds.<sup>[1][2]</sup>

Table 1: Quantitative Data for **1-(Aminomethyl)cyclopentanol**

Property	Value	Source(s)
Molecular Formula	C <sub>6</sub> H <sub>13</sub> NO	[1][2][3]
Molecular Weight	115.17 g/mol	[2][3]
CAS Number	45511-81-7	[1][2][3]
IUPAC Name	1-(aminomethyl)cyclopentan-1-ol	[3]
Appearance	Colorless liquid or light yellow crystalline solid	[1][2]
Solubility	Soluble in water	[1][2]

## Synthesis of 1-(Aminomethyl)cyclopentanol Hydrochloride

A common method for the synthesis of **1-(Aminomethyl)cyclopentanol** is through the reduction of a cyclopentanone derivative.[3] The following is a detailed experimental protocol for the synthesis of its hydrochloride salt starting from 1-hydroxycyclopentanecarbonitrile.

Experimental Protocol: Synthesis from 1-Hydroxycyclopentanecarbonitrile[2]

Materials:

- Cyclopentanone
- Trimethylsilyl cyanide (TMSCN)
- Zinc bromide (ZnBr<sub>2</sub>)
- Lithium aluminum hydride (LiAlH<sub>4</sub>)
- Tetrahydrofuran (THF), anhydrous
- Water

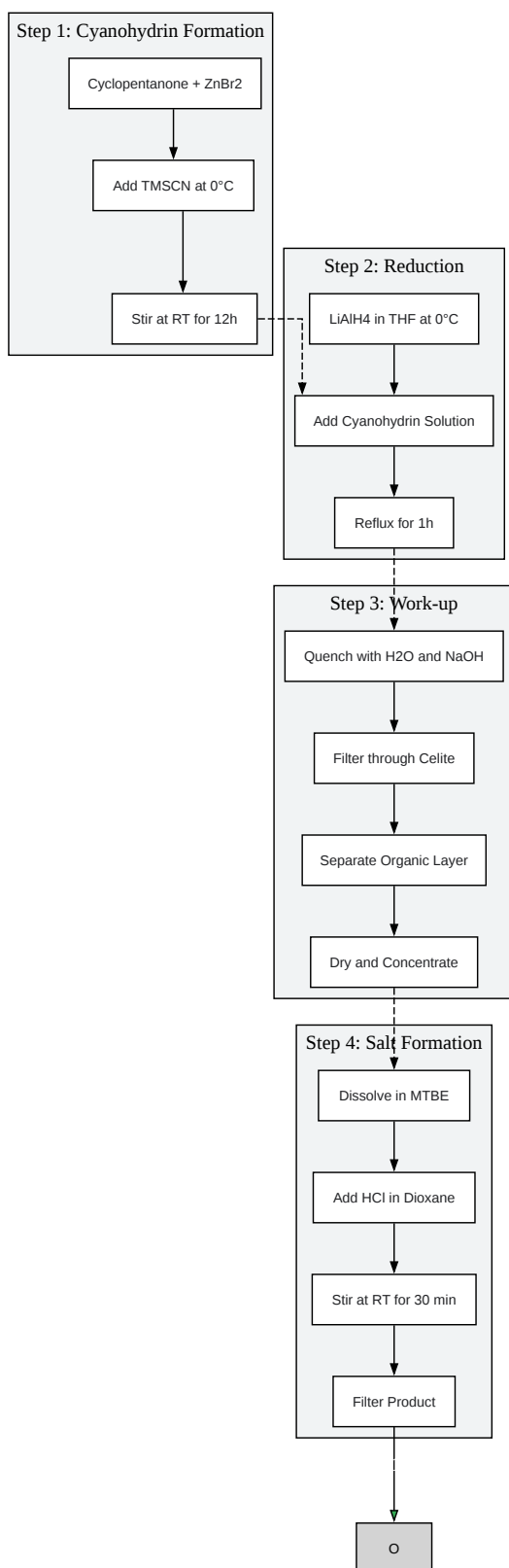
- 4M Sodium hydroxide (NaOH) aqueous solution
- Potassium hydroxide (KOH)
- Sodium sulfate ( $\text{Na}_2\text{SO}_4$ )
- Methyl tert-butyl ether (MTBE)
- 4N Hydrochloric acid (HCl) in dioxane
- Diatomaceous earth

Procedure:

- Formation of Cyanohydrin:
  - To a mixture of cyclopentanone (5.50 g, 65.0 mmol) and  $\text{ZnBr}_2$  (0.20 g, 8.00 mmol), cooled in an ice bath, slowly add TMSCN (10.0 mL, 73.4 mmol).
  - Stir the reaction mixture at room temperature for 12 hours.
- Reduction of the Cyanohydrin:
  - Slowly add the resulting cyanohydrin solution dropwise to a suspension of  $\text{LiAlH}_4$  (8.34 g, 219 mmol) in anhydrous THF (30.0 mL) at 0 °C.
  - Heat the mixture to reflux for 1 hour.
- Work-up and Isolation:
  - After the reaction is complete, cool the mixture to room temperature.
  - Under vigorous stirring, slowly and sequentially add water (10.0 mL), 4M NaOH aqueous solution (10.0 mL), and water (10.0 mL).
  - Remove the insoluble material by filtration through a pad of diatomaceous earth.
  - Separate the organic phase and dry it with KOH.

- Decant the dried organic phase, dry it further over  $\text{Na}_2\text{SO}_4$ , filter, and concentrate.
- Formation of the Hydrochloride Salt:
  - Dissolve the residue in MTBE (100 mL).
  - Add a 4N HCl solution in dioxane (10.0 mL) and stir at room temperature for 30 minutes.
  - Collect the resulting white solid precipitate by filtration to yield **1-(aminomethyl)cyclopentanol hydrochloride**.

The following diagram illustrates the workflow for this synthesis.



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Caption: Workflow for the synthesis of **1-(aminomethyl)cyclopentanol** hydrochloride.

## Biological Activity and Potential Applications

**1-(Aminomethyl)cyclopentanol** is recognized for its potential applications in the pharmaceutical industry.[2] Research indicates that it may exhibit various biological activities, including potential neuroprotective effects.[3] Its structural features make it a valuable precursor in the synthesis of biologically active compounds, and its ability to potentially interact with neurotransmitter systems suggests it could be a candidate for the development of treatments for neurological disorders.[3] However, detailed studies elucidating the specific mechanisms of action and signaling pathways for **1-(Aminomethyl)cyclopentanol** are not widely available in the public literature. Further research is necessary to fully understand its pharmacological profile.

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## References

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### Contact

Address: 3281 E Guasti Rd

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